

Technical Guide to the Safe Handling of 3-Chlorooctane

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Compound of Interest

Compound Name: 3-Chlorooctane

Cat. No.: B074152

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **3-Chlorooctane** (CAS No. 1117-79-9) is not readily available in publicly accessible databases. This guide has been compiled from available data for **3-Chlorooctane** and supplemented with information from the SDS of its isomer, 1-Chlorooctane, and general safety protocols for halogenated hydrocarbons. The information herein should be used as a guide and supplemented by professional judgment and a thorough risk assessment before handling this chemical.

This technical guide is intended for researchers, scientists, and drug development professionals, providing an in-depth overview of the known properties and inferred safety protocols for **3-Chlorooctane**.

Chemical and Physical Properties

The following table summarizes the known quantitative data for **3-Chlorooctane**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ Cl	--INVALID-LINK--[1], --INVALID-LINK--[2]
Molecular Weight	148.67 g/mol	--INVALID-LINK--[1], --INVALID-LINK--[2]
CAS Number	1117-79-9	--INVALID-LINK--[1], --INVALID-LINK--[2]
Appearance	Colorless liquid (predicted)	Inferred
Density	0.862 g/cm ³	--INVALID-LINK--[1]
Boiling Point	173.4 °C at 760 mmHg	--INVALID-LINK--[1]
Flash Point	52.5 °C	--INVALID-LINK--[1]
Vapor Pressure	1.69 mmHg at 25°C	--INVALID-LINK--[1]
Refractive Index	1.423	--INVALID-LINK--[1]
Water Solubility	Low	--INVALID-LINK--[3]
LogP	3.58410	--INVALID-LINK--[1]

Hazard Identification and GHS Classification (Inferred)

While a specific GHS classification for **3-Chlorooctane** is not available, based on its flash point and the data for 1-Chlorooctane, the following hazards can be inferred.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger

Potential Health Effects:

- Inhalation: Vapors may be irritating to the respiratory tract. High concentrations may cause dizziness, headache, and nausea.
- Skin Contact: May cause skin irritation. Prolonged or repeated contact may lead to dermatitis.
- Eye Contact: May cause eye irritation.
- Ingestion: Harmful if swallowed. Aspiration into the lungs can cause chemical pneumonitis, which can be fatal.

Experimental Protocols: Safe Handling and Emergency Procedures

Due to the lack of specific experimental safety protocols for **3-Chlorooctane**, the following section outlines general best practices for handling combustible, potentially toxic liquids and provides first-aid measures based on protocols for similar chemicals.

Personal Protective Equipment (PPE)

A risk assessment should be conducted for any procedure involving **3-Chlorooctane** to determine the appropriate level of PPE. The following are general recommendations:

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles. A face shield may be necessary for splash hazards.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended for extended handling.
Body Protection	Flame-retardant lab coat and a chemical-resistant apron.
Respiratory Protection	All work should be conducted in a certified chemical fume hood. If there is a risk of exposure above permissible limits, a respirator may be necessary.
Footwear	Closed-toe, chemical-resistant shoes.

Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.
 - Keep away from heat, sparks, and open flames.
 - Ground all equipment to prevent static discharge.
 - Avoid contact with skin and eyes.
 - Avoid breathing vapors.
 - Keep containers tightly closed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Store away from incompatible materials such as strong oxidizing agents.

- Keep containers tightly sealed.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.
Skin Contact	Immediately wash the contaminated skin with soap and water. If this chemical penetrates the clothing, immediately remove the clothing and wash the skin with soap and water. Get medical attention if irritation persists.
Eye Contact	Immediately and thoroughly flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper eyelids. Get medical attention immediately.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Get medical attention immediately.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may travel to a source of ignition and flash back. Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen chloride gas.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

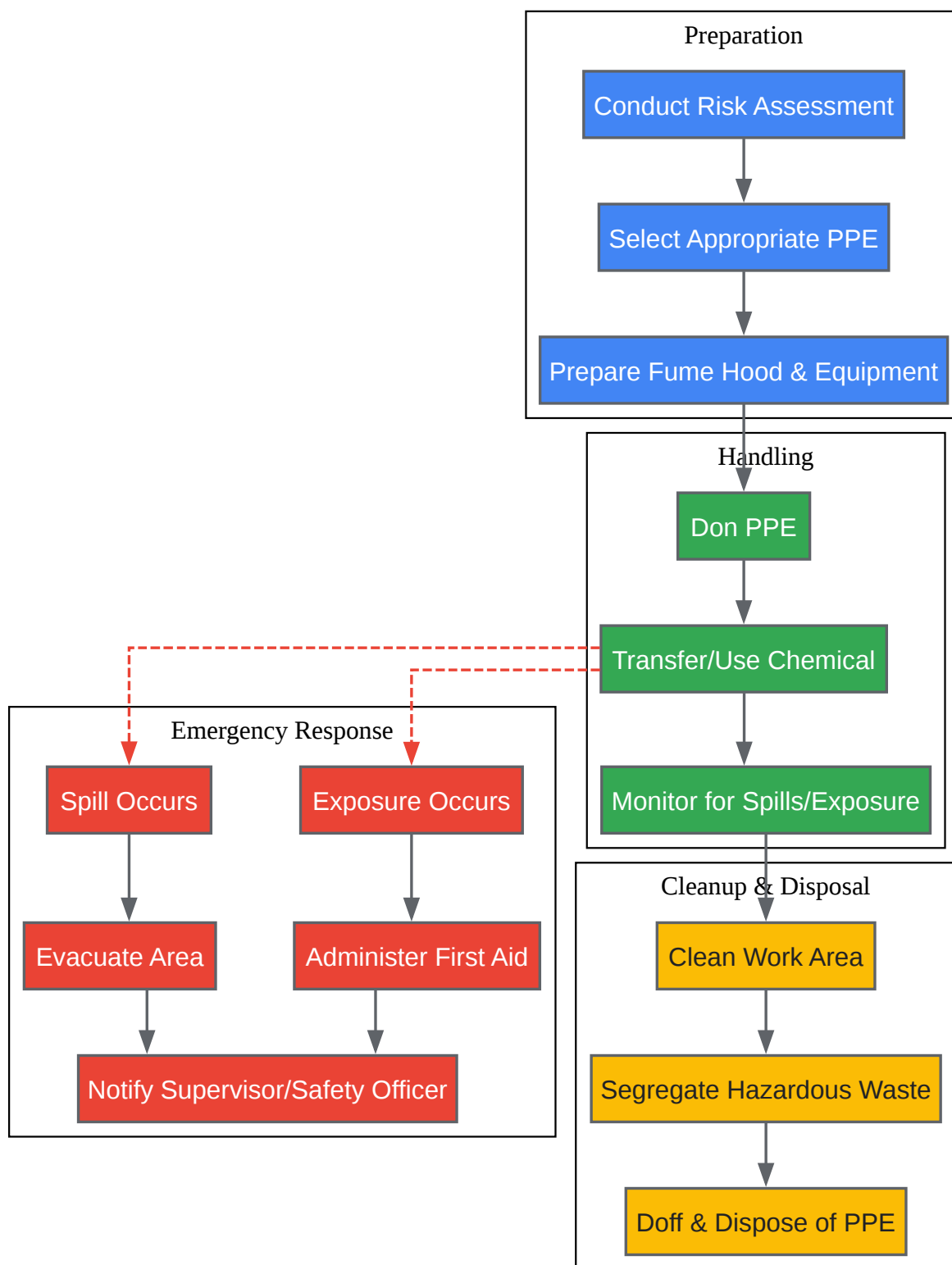
Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate PPE. Remove all sources of ignition.
- Environmental Precautions: Prevent the substance from entering drains and waterways.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.

Visualizations

General Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of a combustible and potentially hazardous liquid like **3-Chlorooctane**.



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Caption: Logical workflow for the safe handling of **3-Chlorooctane**.

This guide provides a starting point for the safe handling of **3-Chlorooctane**. It is imperative to consult with your institution's environmental health and safety department for specific guidance and to always handle unknown or poorly characterized substances with extreme caution.

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References

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